

Pigment Violet 2 (CAS 1326-04-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Pigment Violet 2

Cat. No.: B1143388

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pigment Violet 2, identified by CAS number 1326-04-1, is a synthetic organic pigment belonging to the xanthene chemical class. Specifically, it is a rhodamine lake pigment, which accounts for its brilliant reddish-violet hue and strong colorant properties.^{[1][2]} While primarily utilized in industrial applications such as printing inks and coatings, a thorough understanding of its physicochemical properties, synthesis, and toxicological profile is essential for any scientific professional who may encounter this compound. This guide provides an in-depth technical overview of **Pigment Violet 2**, with a focus on quantitative data, experimental methodologies, and safety considerations.

Physicochemical Properties

Pigment Violet 2 is a violet powder with a reddish shade.^[2] Its core chemical structure is based on the xanthene framework. The pigment's properties are summarized in the tables below. Note that there has been some discrepancy in the reported molecular formula and weight in various sources; the values presented here are the most consistently reported and chemically plausible.

Table 1: General and Physicochemical Properties of **Pigment Violet 2**

Property	Value	Reference
CAS Number	1326-04-1	[1]
EINECS Number	215-414-9	[2]
C.I. Number	45175:1	[1]
Chemical Family	Xanthene	[1]
Appearance	Violet powder	[2]
Molecular Formula	C ₃₀ H ₃₆ N ₂ O ₃	
Molecular Weight	472.62 g/mol	
Density	1.6 - 1.8 g/cm ³	[2]
pH Value	7.0 - 8.0	[2]
Oil Absorption	45-55 g/100g	[2]
Heat Resistance	160 °C	[2]

Table 2: Fastness Properties of **Pigment Violet 2**

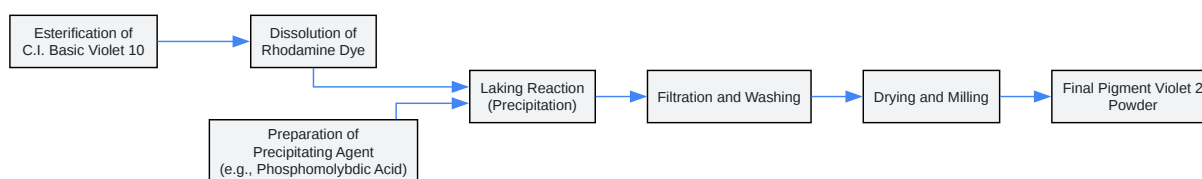
Property	Rating (1-5 scale, 5=excellent)	Reference
Light Fastness	4	[2]
Water Resistance	3	[2]
Acid Resistance	3	[2]
Alkali Resistance	3	[2]
Alcohol Resistance	3	[2]
Ester Resistance	3	[2]
Benzene Resistance	3	[2]
Ketone Resistance	3	[2]

Synthesis and Manufacturing

The synthesis of **Pigment Violet 2** is a multi-step process that involves the creation of a soluble dye followed by its precipitation as an insoluble lake pigment.

General Synthesis Workflow

The manufacturing process can be summarized in the following logical steps:



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General synthesis workflow for **Pigment Violet 2**.

Experimental Protocol: Representative Synthesis

The following is a generalized protocol for the synthesis of a rhodamine lake pigment like **Pigment Violet 2**. Note: This is a representative procedure and may require optimization.

- **Esterification of the Dye Base:** The synthesis typically starts with a rhodamine dye base, such as C.I. Basic Violet 10. This dye is esterified, for example, by reacting it with an alcohol in the presence of an acid catalyst under elevated temperatures.
- **Preparation of the Laking Agent:** A solution of a complex inorganic acid, such as phosphomolybdic acid or phosphotungstomolybdic acid, is prepared in water.
- **Precipitation (Laking):** The aqueous solution of the esterified rhodamine dye is treated with the laking agent solution under controlled pH and temperature. This causes the precipitation of the insoluble **Pigment Violet 2**.
- **Isolation and Purification:** The precipitated pigment is isolated by filtration. It is then thoroughly washed with deionized water to remove any unreacted starting materials, soluble

salts, and other impurities.

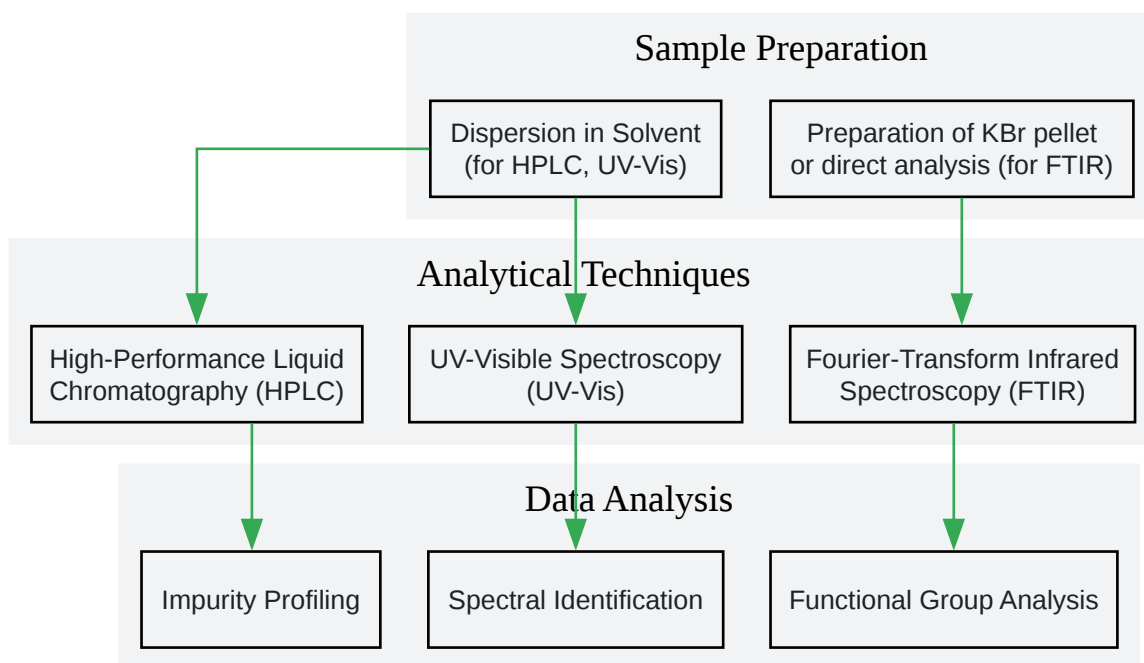
- **Drying and Milling:** The washed pigment is dried in an oven at a controlled temperature to remove residual moisture. The dried pigment cake is then milled to achieve the desired particle size and distribution.

Analytical Characterization

A variety of analytical techniques can be employed to characterize **Pigment Violet 2** and ensure its quality.

Analytical Workflow

A typical analytical workflow for the characterization of **Pigment Violet 2** is as follows:



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Analytical workflow for **Pigment Violet 2** characterization.

Experimental Protocols: Representative Analytical Methods

High-Performance Liquid Chromatography (HPLC)

- Objective: To separate and quantify the main pigment component and any organic impurities.
- Instrumentation: A standard HPLC system with a UV-Vis or diode array detector.
- Column: A reverse-phase C18 column is typically suitable.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: Monitoring at the wavelength of maximum absorbance for **Pigment Violet 2**.
- Sample Preparation: The pigment is dissolved in a suitable solvent, such as methanol or dimethylformamide, and filtered through a 0.45 µm syringe filter before injection.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the functional groups present in the pigment and confirm its chemical identity.
- Instrumentation: An FTIR spectrometer.
- Sample Preparation: The powdered pigment can be mixed with potassium bromide (KBr) and pressed into a pellet. Alternatively, Attenuated Total Reflectance (ATR)-FTIR can be used for direct analysis of the powder.
- Analysis: The resulting spectrum is compared with a reference spectrum of **Pigment Violet 2**. Characteristic peaks corresponding to the functional groups of the xanthene structure and any other components can be identified.

Toxicological and Safety Information

Pigment Violet 2 is generally considered to have low acute toxicity. However, as with any fine powder, it can pose a respiratory hazard if inhaled. The primary route of occupational exposure is through the inhalation of dust.

Table 3: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H319: Causes serious eye irritation.
H413: May cause long lasting harmful effects to aquatic life.	
Precautionary Statements	P264: Wash hands thoroughly after handling.
P273: Avoid release to the environment.	
P280: Wear protective gloves/protective clothing/eye protection/face protection.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P337+P313: If eye irritation persists: Get medical advice/attention.	
P501: Dispose of contents/container in accordance with local regulations.	

In Vitro and In Vivo Data:

There is a lack of publicly available, detailed in vitro and in vivo toxicological studies specifically for **Pigment Violet 2**. For many industrial pigments, the focus of toxicological assessment is on endpoints such as acute toxicity, irritation, and genotoxicity. Given its intended use, extensive studies on specific biological signaling pathways, which are of primary interest to drug development professionals, have not been a priority and are not readily available.

Biological Signaling Pathways and Drug Development Relevance

Currently, there is no scientific evidence to suggest that **Pigment Violet 2** has any specific interactions with biological signaling pathways or any direct relevance to drug development. Its primary function is as a colorant, and it is not designed or investigated for therapeutic

purposes. Professionals in drug development should be aware that this compound is an industrial chemical, and its biological effects are largely uncharacterized beyond basic toxicological screening.

Applications

The primary applications of **Pigment Violet 2** are in the coloration of various materials, including:

- **Printing Inks:** It is recommended for use in water-based and solvent-based inks, as well as offset inks.[2]
- **Paints and Coatings:** Used to impart a vibrant violet color.
- **Plastics:** For coloring various types of plastics.
- **Textile Printing:** Utilized in pigment printing pastes.

Conclusion

Pigment Violet 2 (CAS 1326-04-1) is a commercially important violet pigment with well-defined physicochemical properties for its industrial applications. While its synthesis is based on established principles of dye and pigment chemistry, detailed, publicly available experimental protocols are limited. From a toxicological perspective, it is considered to have low acute toxicity, with the main hazard being dust inhalation. For researchers, scientists, and drug development professionals, it is crucial to recognize that **Pigment Violet 2** is an industrial colorant with no known engagement in biological signaling pathways or current relevance to pharmaceutical development. The information provided in this guide serves as a comprehensive technical resource for understanding the core properties and safety considerations of this compound.

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References

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